

Piperafizine B CAS number and molecular weight

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Compound of Interest

Compound Name: Piperafizine B

Cat. No.: B15580419

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An In-depth Technical Guide to Piperafizine B

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Piperafizine B**, a diketopiperazine with potential applications in drug discovery and development. The information is curated for researchers, scientists, and professionals in the pharmaceutical and biotechnology sectors.

Core Compound Data

The fundamental physicochemical properties of **Piperafizine B** are summarized below, providing essential information for experimental design and compound handling.

Property	Value
CAS Number	74720-33-5
Molecular Formula	C ₁₈ H ₁₄ N ₂ O ₂
Molecular Weight	290.3 g/mol
IUPAC Name	(3Z,6Z)-3,6-dibenzylidenepiperazine-2,5-dione

Synthesis Protocol

A plausible and commonly employed method for the synthesis of **Piperafazine B**, which is a 3,6-disubstituted-2,5-diketopiperazine, involves the aldol condensation of glycine anhydride (2,5-piperazinedione) with benzaldehyde.

Experimental Protocol: Synthesis of Piperafazine B

Materials:

- Glycine anhydride (2,5-diketopiperazine)
- Benzaldehyde
- Acetic anhydride
- Anhydrous sodium acetate
- Glacial acetic acid

Procedure:

- A mixture of glycine anhydride (1 equivalent), benzaldehyde (2.2 equivalents), and anhydrous sodium acetate (1 equivalent) in acetic anhydride (sufficient quantity to act as solvent) is prepared in a round-bottom flask equipped with a reflux condenser.
- The reaction mixture is heated to reflux and maintained at this temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature and then poured into ice-cold water with vigorous stirring.
- The precipitated solid product is collected by vacuum filtration.
- The crude product is washed thoroughly with water and then with a small amount of cold ethanol to remove impurities.
- The product is purified by recrystallization from a suitable solvent, such as glacial acetic acid or ethanol, to yield pure (3Z,6Z)-3,6-dibenzylidenepiperazine-2,5-dione (**Piperafazine B**).

- The final product is dried under vacuum. Characterization can be performed using techniques such as NMR, IR, and mass spectrometry to confirm the structure and purity.

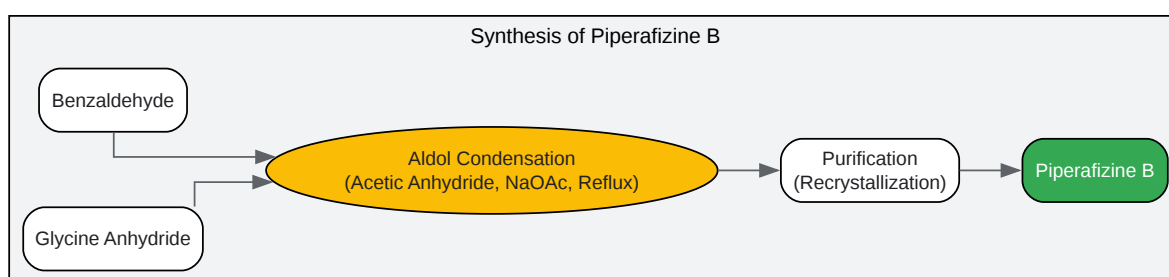
Biological Activity and Mechanism of Action

While specific studies on the detailed mechanism of action of **Piperafazine B** are limited, research on related 3,6-diunsaturated 2,5-diketopiperazine derivatives and other piperazine-containing compounds suggests potent anticancer activities. These activities are primarily attributed to the induction of apoptosis (programmed cell death) and cell cycle arrest in cancer cells.

Derivatives of **Piperafazine B** have been shown to induce apoptosis and cause cell cycle arrest at the G2/M phase in various cancer cell lines, including A549 (lung carcinoma) and HeLa (cervical cancer) cells. The mechanism of apoptosis induction by similar piperazine-containing compounds often involves the activation of both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.

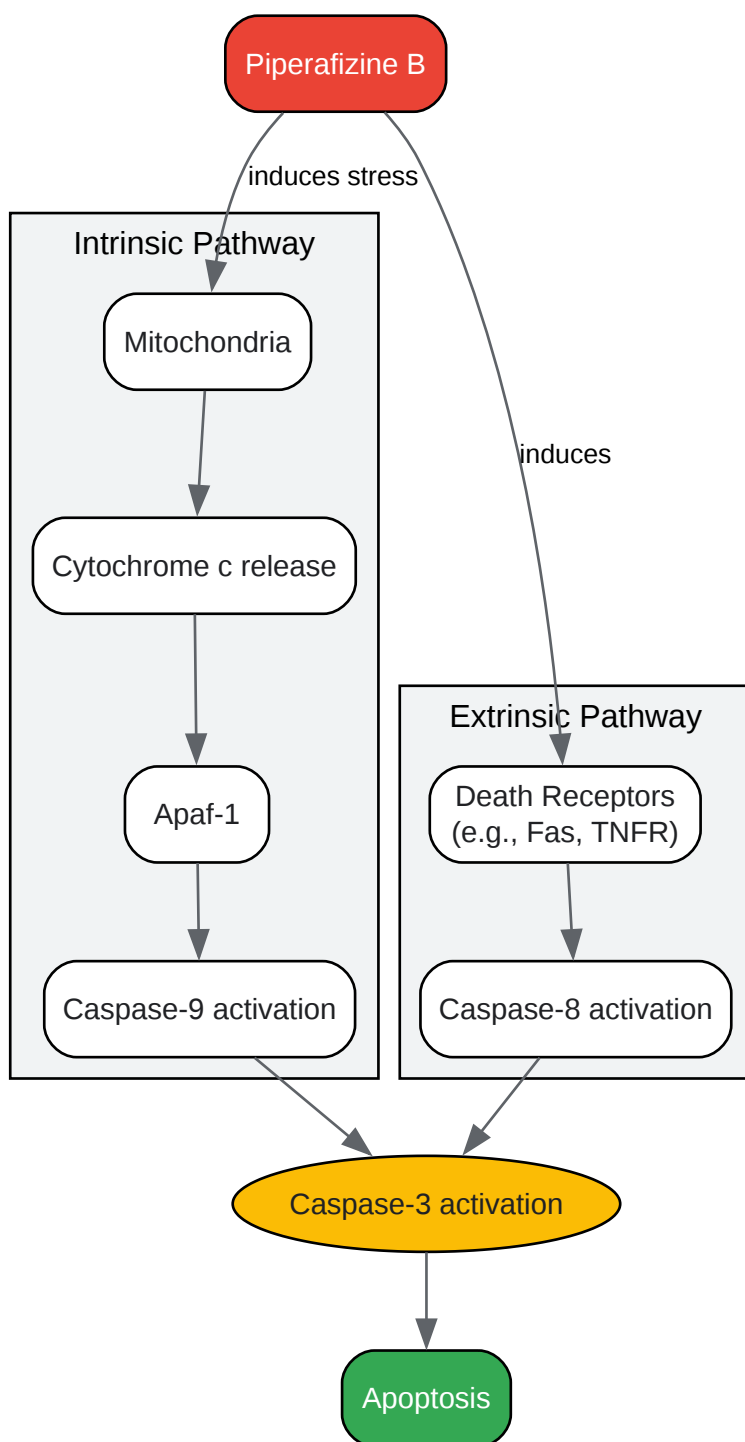
Signaling Pathways

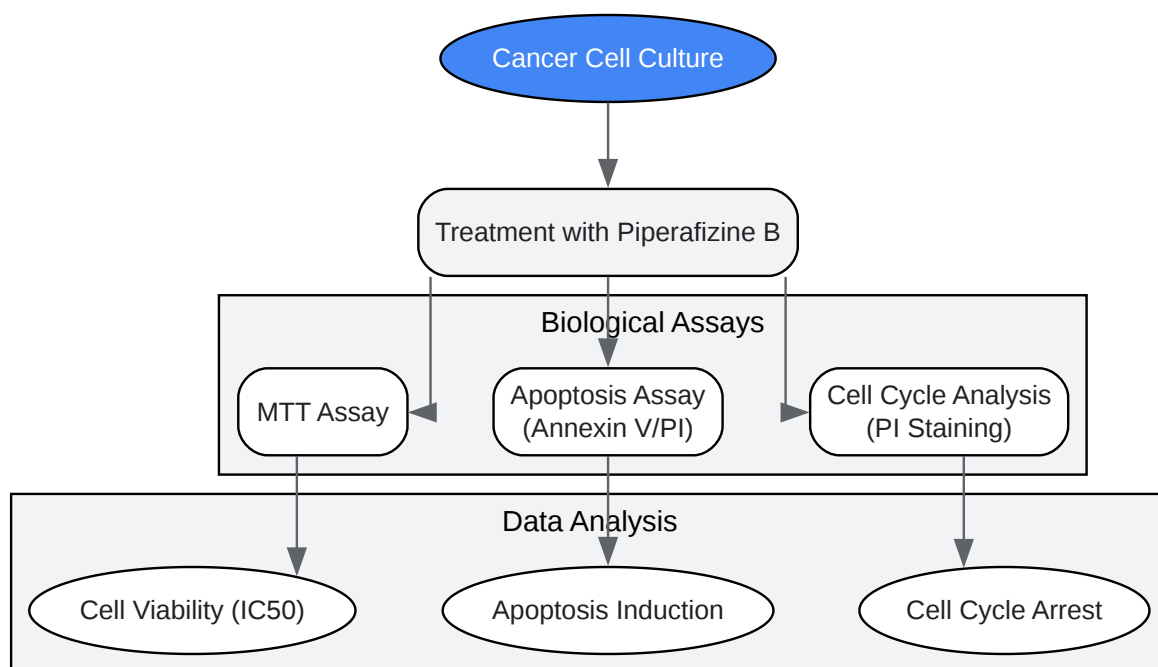
The following diagrams illustrate the potential signaling pathways through which **Piperafazine B** and related compounds may exert their anticancer effects.



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*Synthesis Workflow for **Piperafazine B**.*





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